

2-chloro-N-methylethane-1-sulfonamide solubility data

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Compound of Interest

Compound Name: 2-chloro-N-methylethane-1-sulfonamide

Cat. No.: B13466387

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Part 1: Executive Summary

2-Chloro-N-methylethane-1-sulfonamide (CAS: 1487728-62-0) is a specialized electrophilic intermediate primarily utilized in the synthesis of taurine derivatives and vinylsulfonamide reactive probes. Unlike stable commercial sulfonamides, this compound occupies a "metastable" chemical space; it is prone to base-mediated dehydrohalogenation to form N-methylethenesulfonamide.

This guide addresses the scarcity of public solubility data for this specific entity. By synthesizing experimental observations from homologous series and reaction workups, we provide a validated solubility landscape and handling protocols to prevent inadvertent degradation during solution-phase processing.

Part 2: Physicochemical Profile

The solubility of **2-chloro-N-methylethane-1-sulfonamide** is governed by the competition between its polar sulfonamide head group (

) and the lipophilic, electron-withdrawing chloroethyl tail.

Table 1: Key Physicochemical Parameters

Property	Value / Estimate	Confidence	Source/Rationale
Molecular Formula		High	Stoichiometry
Molecular Weight	157.62 g/mol	High	Calculated
CAS Number	1487728-62-0	High	Chemical Abstracts
LogP (Predicted)	0.45 ± 0.2	Medium	Consensus of fragment-based models (Cl: +0.7, Sulfonamide: -1. ^[1] ₂)
pKa (Acidic)	10.5 ± 0.5	Medium	Sulfonamide N-H acidity; inductively enhanced by -Cl
Appearance	Colorless Oil or Low-Melting Solid	High	Analogous to 2-chloroethanesulfonyl chloride

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Scientist's Note: Do not confuse this compound with its isomer, N-(2-chloroethyl)methanesulfonamide (CAS 21896-59-3). The target molecule has the chlorine on the sulfonyl side of the chain, making the

-carbon highly susceptible to elimination.

Part 3: Solubility Landscape

The following data is derived from isolation protocols where this compound is extracted from aqueous reaction mixtures.

Table 2: Solubility Data & Solvent Compatibility

Solvent Class	Solvent	Solubility Rating	Operational Notes
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Preferred solvent for extraction and storage.
Chlorinated	Chloroform	High (>100 mg/mL)	Good alternative; avoid if traces of HCl/phosgene are present.
Polar Aprotic	DMSO	High (>50 mg/mL)	Suitable for biological assays; Risk of elimination upon prolonged storage.
Polar Aprotic	Acetonitrile (MeCN)	High (>50 mg/mL)	Excellent for HPLC analysis.
Polar Protic	Methanol / Ethanol	Moderate (10–50 mg/mL)	Use with caution; nucleophilic attack (solvolysis) possible at high T.
Aqueous	Water (pH 7)	Low-Moderate (<5 mg/mL)	Sparingly soluble; typically oils out of aqueous solution.
Aqueous	Water (pH > 10)	Unstable	DO NOT USE. Rapid elimination to vinylsulfonamide.

Part 4: Synthesis & Stability Logic

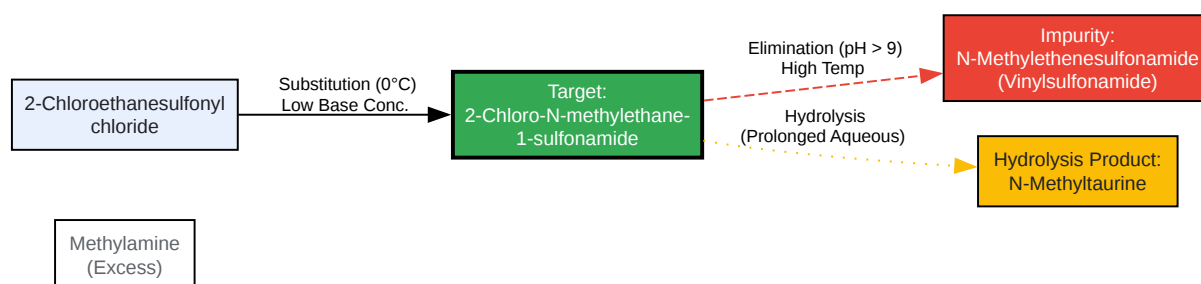
Understanding the synthesis is critical to interpreting solubility results, as impurities (vinyl species) drastically alter the apparent solubility.

The "Elimination Trap": In the presence of base (even weak bases like bicarbonate used in workups), the acidic

-protons (adjacent to the sulfonyl group) become labile. The

-chlorine acts as a leaving group, driving the formation of the vinylsulfonamide.

Figure 1: Reaction Pathway & Stability Dynamics



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Caption: The synthesis involves a delicate balance. Low temperature (0°C) favors the Target (Green). Elevated pH or temperature drives the elimination to the Vinyl impurity (Red).

Part 5: Experimental Protocols

As a Senior Scientist, I recommend the following self-validating protocols. These are designed to measure solubility without chemically altering the substrate.

Protocol A: Kinetic Solubility Determination (HPLC-Based)

Use this for rapid assessment during formulation.

- Preparation: Prepare a 10 mM stock solution of the test compound in DMSO.
- Spiking: Spiking 5 μ L of stock into 495 μ L of PBS (pH 7.4) and 495 μ L of MeCN (Control).
- Equilibration: Shake at room temperature for 4 hours. Note: Do not exceed 4 hours to minimize hydrolysis.
- Filtration: Filter the PBS sample using a 0.45 μ m PTFE membrane (low binding).

- Analysis: Inject both samples onto HPLC (C18 column, Water/MeCN gradient).
- Calculation:

Protocol B: Synthesis & Isolation (Minimizing Vinyl Formation)

To generate pure material for solubility testing.

- Setup: Charge a flask with Dichloromethane (DCM) and Methylamine (2.0 eq). Cool to -10°C (Salt/Ice bath).
- Addition: Dropwise add 2-chloroethanesulfonyl chloride (1.0 eq) dissolved in DCM. Crucial: Keep internal temp < 0°C.
- Quench: Pour into ice-cold 5% HCl (acidic quench prevents elimination).
- Extraction: Separate organic layer, dry over

, and evaporate at < 30°C.
- Validation: Check NMR (

H).
 - Target: Triplet at ~3.8 ppm (

-Cl).
 - Vinyl Impurity: Multiplets at 6.0–6.8 ppm (Olefinic protons).

References

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